

A Comprehensive Technical Guide to Ethyl 3-oxovalerate and Its Synonyms

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Compound of Interest

Compound Name: Ethyl 3-oxovalerate

Cat. No.: B118780

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For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides an in-depth look at **Ethyl 3-oxovalerate**, a versatile keto-ester with significant applications in organic synthesis. This document covers its nomenclature, physicochemical properties, detailed experimental protocols for its synthesis, and its role as a key building block in the preparation of pharmaceuticals.

Nomenclature and Identification

Ethyl 3-oxovalerate is known by several synonyms, which are often used interchangeably in scientific literature and chemical catalogs. A clear understanding of these names is crucial for accurate information retrieval. The most common synonym is ethyl propionylacetate.[1][2][3][4][5][6][7][8][9][10] Its IUPAC name is ethyl 3-oxopentanoate.[8][11]

Other identifiers include:

- 3-Ketovaleric Acid Ethyl Ester[1][2][5][9][10]
- 3-Oxopentanoic acid ethyl ester[8][11]
- 3-Oxovaleric Acid Ethyl Ester[1][2]
- Pentanoic acid, 3-oxo-, ethyl ester[8][11]
- Propionylacetic Acid Ethyl Ester[1][2]

Physicochemical Properties

The physical and chemical properties of **Ethyl 3-oxovalerate** are summarized in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value
CAS Number	4949-44-4[1][3][5][6][9][11][12][13]
Molecular Formula	C ₇ H ₁₂ O ₃ [2][5][7][11][12][13]
Molecular Weight	144.17 g/mol [2][5][11][12]
Appearance	Colorless to pale yellow liquid[1][6][12]
Boiling Point	83-84 °C at 12 mmHg[6][7]
Density	1.012 g/mL at 25 °C[6][7]
Refractive Index (n ²⁰ /D)	1.422[6][7]
Solubility	Miscible with glacial acetic acid.[6][8] Slightly soluble in water.[13]
Flash Point	172 °F (78 °C)[6]
pKa	10.58[13]

Synthesis of Ethyl 3-oxovalerate: Experimental Protocols

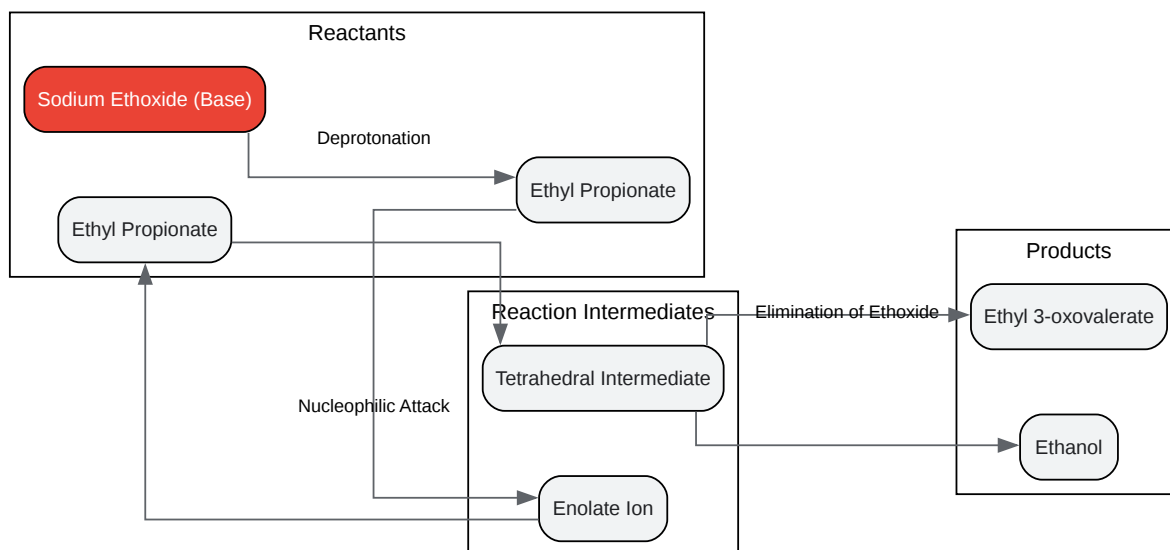
The synthesis of **Ethyl 3-oxovalerate** is most commonly achieved through a Claisen condensation reaction. An alternative method involves the use of Meldrum's acid.

Claisen Condensation

The Claisen condensation is a carbon-carbon bond-forming reaction that occurs between two esters in the presence of a strong base.[10][14][15] In the case of **Ethyl 3-oxovalerate**, this involves the self-condensation of ethyl propionate.

Experimental Protocol (Adapted from a similar Claisen condensation)

- Materials:
 - Sodium ethoxide
 - Ethyl propionate
 - Anhydrous ethanol (as solvent)
 - Diethyl ether (for extraction)
 - Aqueous acid (e.g., dilute HCl or acetic acid for neutralization)
 - Drying agent (e.g., anhydrous magnesium sulfate)
- Procedure:
 - A solution of sodium ethoxide in anhydrous ethanol is prepared in a round-bottom flask equipped with a reflux condenser and a dropping funnel.
 - Ethyl propionate is added dropwise to the sodium ethoxide solution with stirring.
 - After the addition is complete, the reaction mixture is heated to reflux for several hours to drive the reaction to completion.
 - The mixture is then cooled to room temperature, and the excess solvent is removed under reduced pressure.
 - The residue is neutralized with a cold aqueous acid solution.
 - The product is extracted with diethyl ether. The organic layers are combined, washed with brine, and dried over anhydrous magnesium sulfate.
 - The solvent is removed by distillation, and the crude **Ethyl 3-oxovalerate** is purified by vacuum distillation.



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Claisen Condensation for **Ethyl 3-oxovalerate** Synthesis

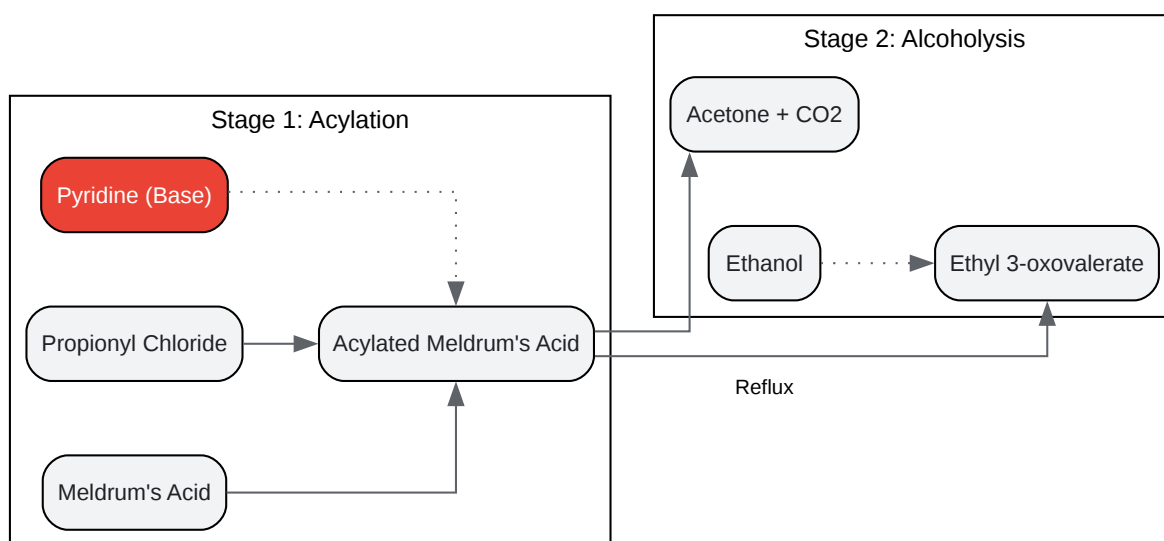
Synthesis via Meldrum's Acid

This method involves the acylation of Meldrum's acid (2,2-dimethyl-1,3-dioxane-4,6-dione) followed by alcoholysis.^[11]

Experimental Protocol

- Materials:
 - Meldrum's acid
 - Propionyl chloride
 - Pyridine
 - Dichloromethane (solvent)

- Anhydrous ethanol
- Procedure:
 - Meldrum's acid is dissolved in anhydrous dichloromethane in a flask under an inert atmosphere (e.g., nitrogen).
 - The solution is cooled in an ice bath, and pyridine is added.
 - A solution of propionyl chloride in dichloromethane is added slowly to the cooled mixture.
 - The reaction is stirred at 0°C for one hour and then at room temperature for an additional two hours.
 - The reaction mixture is washed sequentially with dilute hydrochloric acid and saturated brine.
 - The organic layer is dried over anhydrous magnesium sulfate, and the solvent is evaporated to yield the acylated Meldrum's acid intermediate.
 - The crude intermediate is then refluxed in anhydrous ethanol.
 - After the reaction is complete (indicated by the cessation of gas evolution), the ethanol is removed under reduced pressure.
 - The resulting crude **Ethyl 3-oxovalerate** is purified by column chromatography.



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Synthesis of **Ethyl 3-oxovalerate** via Meldrum's Acid

Role in Pharmaceutical Synthesis

Ethyl 3-oxovalerate is a valuable intermediate in the synthesis of various pharmaceuticals.^[4] One notable application is in the synthesis of Rosuvastatin, a widely used drug for lowering cholesterol.^[5] While detailed experimental protocols for the industrial synthesis of Rosuvastatin are often proprietary, the general synthetic route involves the use of **Ethyl 3-oxovalerate** as a key building block to construct the heptenoate side chain of the molecule.

Involvement in Signaling Pathways

Based on a comprehensive review of the scientific literature, there is no direct evidence to suggest that **Ethyl 3-oxovalerate** itself is involved in cellular signaling pathways. Its primary role in the context of drug development is as a synthetic intermediate. The final pharmaceutical products synthesized from it, such as Rosuvastatin, are designed to interact with specific biological targets and modulate signaling pathways. For instance, Rosuvastatin is an inhibitor of HMG-CoA reductase, a key enzyme in the cholesterol biosynthesis pathway.

Conclusion

Ethyl 3-oxovalerate, also known as ethyl propionylacetate, is a fundamental reagent in organic chemistry with significant applications in the pharmaceutical industry. Its synthesis, primarily through the Claisen condensation, is a well-established process. While not directly involved in biological signaling, its role as a versatile building block enables the creation of complex molecules that are crucial for modern medicine. This guide provides the essential technical information for researchers and professionals working with this important compound.

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